

Stability and Storage of 2-Cyanobenzoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Cyanobenzoic acid

Cat. No.: B1360260

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Cyanobenzoic acid**. The information is compiled from publicly available safety data sheets, chemical databases, and scientific literature on related compounds. While specific quantitative stability data for **2-Cyanobenzoic acid** is limited in published literature, this document outlines its general stability profile, potential degradation pathways, and provides detailed protocols for conducting stability studies to generate specific data for this compound.

Physicochemical Properties and General Stability

2-Cyanobenzoic acid is a white to off-white crystalline solid.^[1] It is generally considered stable under ambient conditions.^[1] However, it is susceptible to degradation under certain stress conditions, particularly high temperatures.

Table 1: Summary of Physicochemical Properties of **2-Cyanobenzoic Acid**

Property	Value	Source
Molecular Formula	C8H5NO2	[2][3]
Molecular Weight	147.13 g/mol	[2]
Melting Point	212 °C (lit.)	[4]
Appearance	White to off-white crystalline solid	[1]
Solubility	Sparingly soluble in water	[1]

Recommended Storage Conditions and Handling

To ensure the long-term integrity of **2-Cyanobenzoic acid**, proper storage and handling are crucial. The following conditions are recommended based on safety data sheets and general chemical storage guidelines.

Table 2: Recommended Storage and Handling Conditions for **2-Cyanobenzoic Acid**

Condition	Recommendation	Source
Temperature	Store in a cool, dry place. Room temperature is generally acceptable.	[1]
Atmosphere	Store in a well-ventilated area.	[1]
Container	Keep in a tightly sealed container to prevent moisture ingress and contamination.	[1]
Incompatibilities	Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.	[1]
Other Precautions	Avoid the formation of dust.	[5]

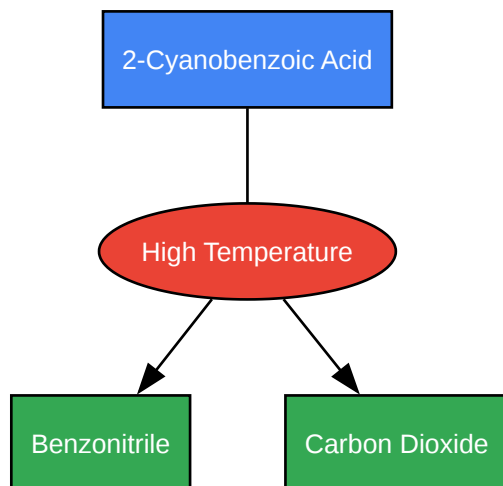
Potential Degradation Pathways

While specific degradation pathways for **2-Cyanobenzoic acid** are not extensively detailed in the literature, based on its chemical structure and information on related compounds, several potential degradation routes can be postulated. Forced degradation studies are necessary to confirm these pathways and identify the resulting degradants.

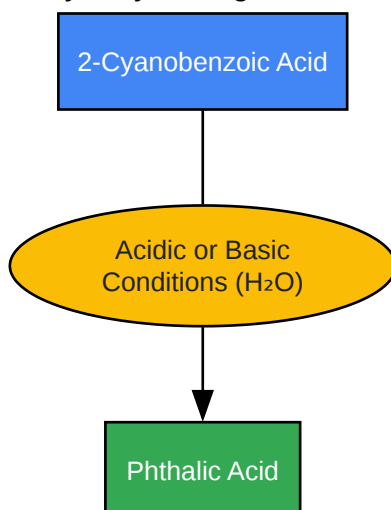
Thermal Degradation

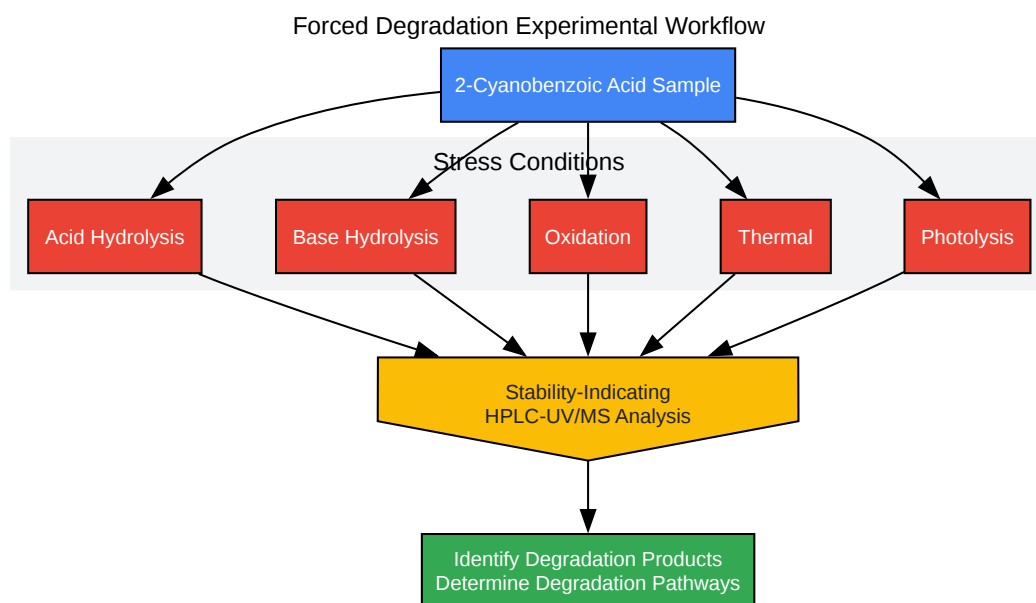
Upon strong heating, **2-Cyanobenzoic acid** is known to decompose, releasing toxic fumes including nitrogen oxides and cyanide.^[1] Studies on benzoic acid and its derivatives suggest that decarboxylation is a likely thermal degradation pathway, which for **2-Cyanobenzoic acid** would lead to the formation of benzonitrile and carbon dioxide.^{[6][7]}

Potential Thermal Degradation Pathway



Potential Hydrolytic Degradation Pathway





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